

GLPG2737: A Comparative Analysis of its Inhibitory Effects on CFTR Mutations

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Compound of Interest

Compound Name: GLPG2737

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This guide provides a detailed comparison of the inhibitory effects of **GLPG2737** on various forms of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) protein.

GLPG2737, a novel CFTR modulator, has been investigated for its potential in treating cystic fibrosis (CF) and other conditions. While primarily classified as a Type 2 corrector for the common F508del mutation, it exhibits a complex pharmacological profile that includes inhibitory actions on CFTR channel gating. This document summarizes the available quantitative data, details the experimental methodologies used to assess its effects, and provides a visual representation of the experimental workflow.

Quantitative Comparison of GLPG2737's Effects on CFTR

The following table summarizes the key quantitative findings regarding the effects of **GLPG2737** on different CFTR genotypes. It is important to note that while **GLPG2737** acts as a corrector for the F508del mutation, it demonstrates inhibitory properties on wild-type (WT) CFTR.

CFTR Genotype	Effect of GLPG2737	Assay	Key Quantitative Data	Reference
Wild-Type (WT) CFTR	Inhibition of CFTR-mediated chloride flux	YFP halide assay in mIMCD-3 cells	IC50: 2.41 μ M	[1] [2]
Wild-Type (WT) CFTR	Inhibition of cyst growth	3D cyst growth assay in WT mIMCD-3 cells	IC50: 2.36 μ M	[1] [2]
F508del-CFTR	Correction of trafficking and function (in combination with a potentiator)	Transepithelial clamp circuit (TECC) in F508del/F508del HBE cells	EC50: 497 $\pm$ 189 nM (with potentiator)	[3]
F508del-CFTR	Correction of trafficking and function (in triple combination)	Not specified	8-fold increase in activity (with C1 corrector and potentiator)	[4] [5]
V232D-CFTR	Rescue of channel function	YFP halide assay in HEK293 cells	EC50: 161 nM	[3]
E92K-CFTR	No significant rescue	YFP halide assay in HEK293 cells	No significant activity observed	[3]
P67L-CFTR	No significant rescue	YFP halide assay in HEK293 cells	No significant activity observed	[3]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide to determine the inhibitory and modulatory effects of **GLPG2737** on CFTR.

Yellow Fluorescent Protein (YFP)-Based Halide Influx Assay

This high-throughput assay is used to measure CFTR-mediated halide transport by detecting the quenching of a halide-sensitive YFP.

Principle: Cells are co-transfected to express both the CFTR variant of interest and a halide-sensitive YFP. The influx of iodide through functional CFTR channels at the cell surface quenches the YFP fluorescence, and the rate of quenching is proportional to CFTR activity. To measure inhibition, the assay is performed in the presence of varying concentrations of the test compound (**GLPG2737**).

Detailed Protocol:

- Cell Culture and Plating:
 - Fischer Rat Thyroid (FRT) or Human Embryonic Kidney (HEK293) cells are stably co-transfected with the desired CFTR mutant and a halide-sensitive YFP (e.g., YFP-H148Q/I152L).
 - Cells are seeded in black-wall, clear-bottom 96-well or 384-well microplates and cultured until they form a confluent monolayer.
- Compound Incubation:
 - The cell culture medium is replaced with a medium containing the desired concentrations of **GLPG2737** or a vehicle control (DMSO).
 - For corrector activity assessment, cells are incubated for 18-24 hours at 37°C. For acute inhibitory effects, a shorter incubation time is used.
- Assay Procedure:
 - The cells are washed with a chloride-containing buffer (e.g., PBS with calcium and magnesium).
 - A baseline fluorescence reading is taken using a fluorescence plate reader.

- The chloride-containing buffer is replaced with an iodide-containing buffer (e.g., PBS with NaI replacing NaCl) that also contains a CFTR agonist (e.g., 20 μ M Forskolin) and, if required, a potentiator.
- The YFP fluorescence is measured kinetically over time.
- Data Analysis:
 - The initial rate of fluorescence quenching for each well is calculated.
 - For inhibitory effects, the rate of quenching in the presence of **GLPG2737** is compared to the control, and IC50 values are determined by fitting the data to a dose-response curve.

Ussing Chamber Electrophysiology

The Ussing chamber is the gold standard for measuring ion transport across epithelial monolayers. It allows for the direct measurement of CFTR-mediated chloride current.

Principle: An epithelial monolayer is mounted between two chambers, separating the apical and basolateral sides. The transepithelial voltage is clamped to zero, and the short-circuit current (I_{sc}), which represents the net ion transport, is measured. The addition of specific activators and inhibitors allows for the isolation of the CFTR-dependent current.

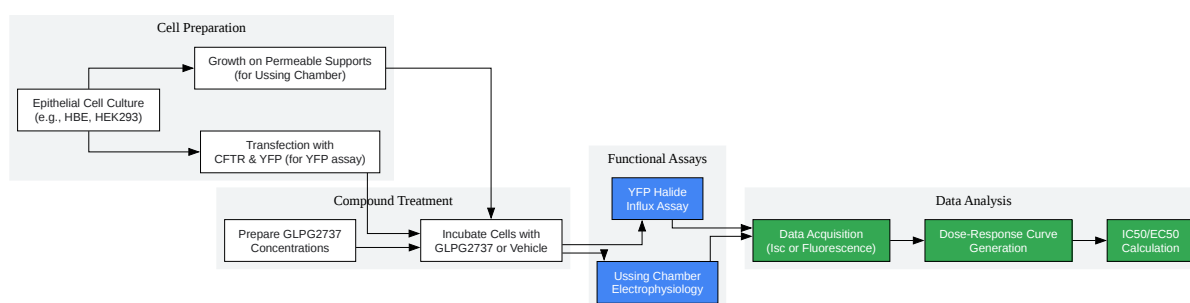
Detailed Protocol:

- Cell Culture:
 - Human Bronchial Epithelial (HBE) cells or other suitable epithelial cells are cultured on permeable supports (e.g., Transwell inserts) until a confluent and polarized monolayer with high transepithelial electrical resistance (TEER) is formed.
- Ussing Chamber Setup:
 - The permeable support with the cell monolayer is mounted in the Ussing chamber, separating the apical and basolateral compartments.
 - Both compartments are filled with a pre-warmed and aerated physiological salt solution (e.g., Krebs-Ringer bicarbonate solution).

- The system is allowed to equilibrate to 37°C.
- Measurement of CFTR Activity:
 - The baseline short-circuit current (Isc) is recorded.
 - Amiloride is added to the apical chamber to block the epithelial sodium channel (ENaC) and isolate the chloride current.
 - A CFTR agonist cocktail (e.g., Forskolin and IBMX) is added to stimulate CFTR activity, resulting in an increase in Isc.
 - To measure inhibition, **GLPG2737** is added at varying concentrations to the apical or basolateral chamber, and the change in the stimulated Isc is recorded.
- Data Analysis:
 - The change in Isc in response to the CFTR agonist and inhibitor is calculated.
 - The inhibitory effect of **GLPG2737** is determined by the reduction in the forskolin-stimulated Isc. IC50 values can be calculated from the dose-response relationship.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for assessing the inhibitory effects of a compound like **GLPG2737** on CFTR function using the Ussing Chamber and YFP Halide Assay.

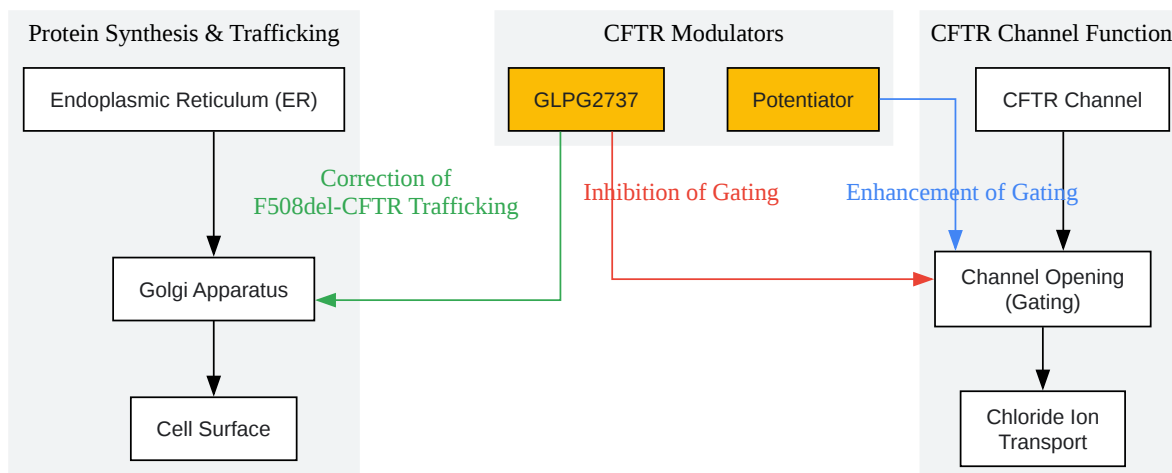


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Workflow for Assessing **GLPG2737**'s Effects on CFTR.

Signaling Pathways and Logical Relationships

The primary mechanism of action for **GLPG2737** as a corrector involves improving the processing and trafficking of the F508del-CFTR protein to the cell surface. However, it also exhibits an inhibitory effect on the channel's gating, which is particularly evident with wild-type CFTR. This dual activity suggests a complex interaction with the CFTR protein. The inhibitory effect on gating can be overcome by the co-administration of a potentiator, which acts to increase the channel's open probability.



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Dual Action of **GLPG2737** on CFTR Trafficking and Function.

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References

- 1. GLPG2737, a CFTR Inhibitor, Prevents Cyst Growth in Preclinical Models of Autosomal Dominant Polycystic Kidney Disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. mayoclinic.elsevierpure.com [mayoclinic.elsevierpure.com]
- 3. Identification of GLPG/ABBV-2737, a Novel Class of Corrector, Which Exerts Functional Synergy With Other CFTR Modulators - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Discovery of GLPG2737, a Potent Type 2 Corrector of CFTR for the Treatment of Cystic Fibrosis in Combination with a Potentiator and a Type 1 Co-corrector - PubMed [pubmed.ncbi.nlm.nih.gov]

- [5. Discovery of GLPG2737, a Potent Type 2 Corrector of CFTR for the Treatment of Cystic Fibrosis in Combination with a Potentiator and a Type 1 Co-corrector - PMC](#)
[pmc.ncbi.nlm.nih.gov]
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